

Application Note: Kathon 886 MW for Aluminum Rolling Oils

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Compound Focus: Kathon 886

CAS No.: 55965-84-9

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Summary **Kathon 886** MW is a broad-spectrum microbicide used to control bacteria and fungi in metalworking fluids, including aluminum rolling oils. Its effectiveness is maintained under specific temperature and pH conditions, making it suitable for challenging industrial environments [1] [2] [3].

1.0 Product Profile **Kathon 886** MW is a 14% active liquid containing a mixture of two isothiazolinones [1] [2]. Its key features for aluminum rolling oils include:

- **Broad-Spectrum Activity:** Effective against bacteria and fungi, including problem-causing microorganisms like *Mycobacterium* and endotoxin-producing bacteria [3].
- **Temperature & pH Stability:** Remains stable and effective at temperatures up to **60°C (140°F)** and within a pH range of **3.0 to 9.2** [2] [3].
- **Formaldehyde-Free:** Not subject to formaldehyde regulatory concerns [3].

2.0 Key Properties and Dosage The following tables summarize the critical physical properties and recommended dosage for aluminum rolling oils.

Table 1: Typical Physical & Chemical Properties of Kathon 886 MW

Property	Value / Description
Appearance	Amber to gold, slightly viscous liquid [1] [2]

Property	Value / Description
Active Ingredients	5-chloro-2-methyl-4-isothiazolin-3-one (10.4%) and 2-methyl-4-isothiazolin-3-one (3.7%) [1] [2]
Total Active Ingredients	14.1% (typical) [1] [2]
Solubility	Soluble in water, methanol, ethanol, isopropyl alcohol, acetic acid; insoluble in acetone [1] [2]
Specific Gravity @ 25°C	1.29 [1] [2]
pH (as supplied)	1 to 3 [1] [2]

Table 2: Efficacy, Stability, and Dosage Guidance

Parameter	Specification / Guidance
Effective Temperature Range	Up to 60°C (140°F) [2] [3]
Effective pH Range	3.0 - 9.2 ; performance and stability improve at lower pH [1] [2]
Dosage in Aluminum Rolling Oils	20 ppm active ingredient (143 ppm as supplied) controlled microbial growth at 54°C for 3-4 weeks in tested fluids [3]
General Maintenance Dosage	2.7 - 12.8 fl oz per 1,000 gallons of emulsion every 4-12 weeks [2] [3]

3.0 Mechanism of Action **Kathon 886** MW utilizes a rapid, two-step mechanism [1] [3]:

- **Growth Inhibition:** Within minutes of addition, it disrupts central metabolic pathways by inhibiting key enzymes (e.g., dehydrogenases) associated with the Krebs cycle, nutrient metabolism, and energy generation.
- **Cell Death:** After several hours of contact, cell death occurs due to the progressive loss of protein thiols and the production of free radicals from disrupted metabolism.

This mechanism results in broad-spectrum activity, low use levels, and makes it difficult for microorganisms to develop resistance [1] [3].

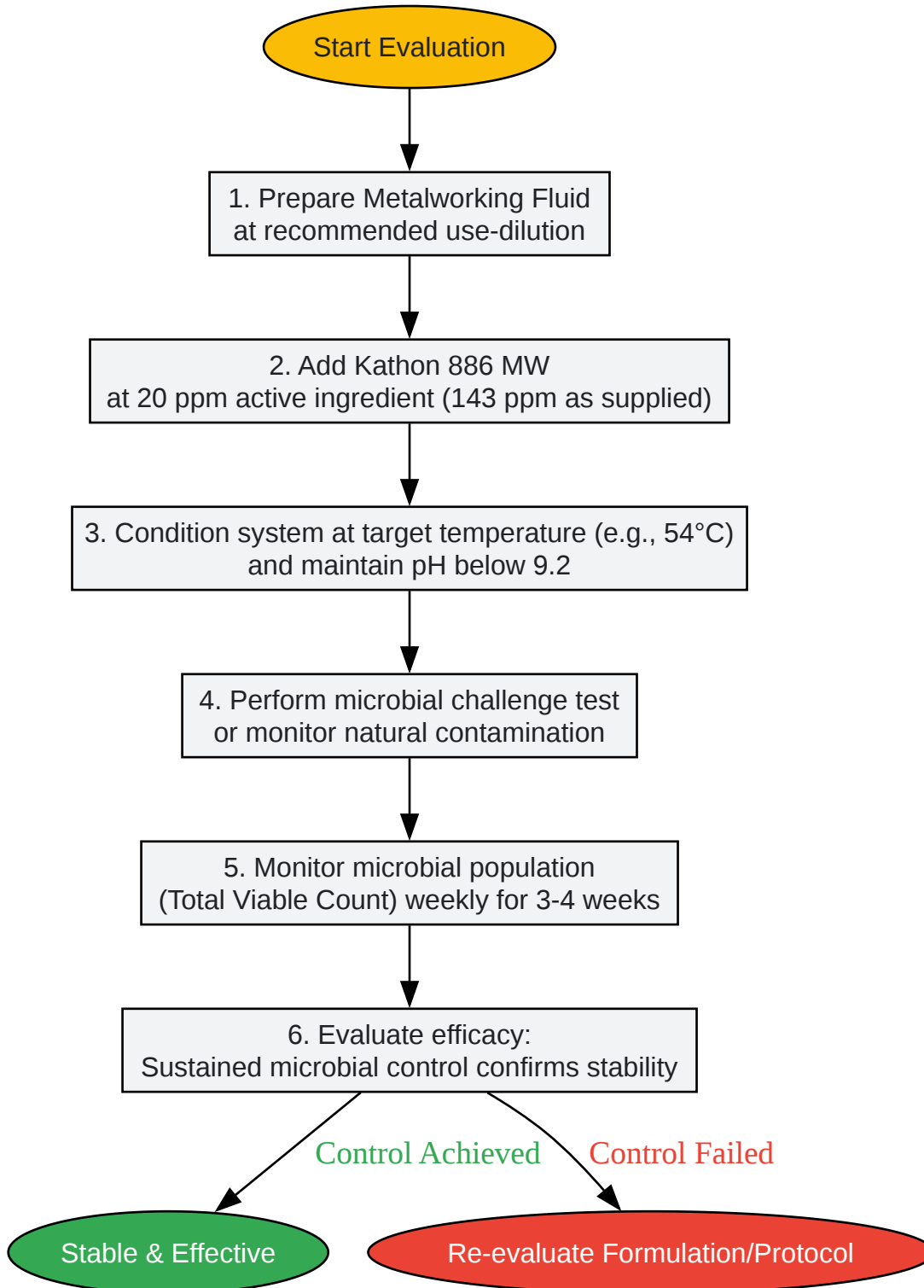
Experimental Protocol for Evaluating **Kathon 886 MW**

Disclaimer: This is a generalized protocol based on manufacturer recommendations. Laboratory testing specific to your fluid formulation is essential prior to commercial use [1] [2].

1.0 Objective To evaluate the efficacy of **Kathon 886 MW** in controlling microbial growth in a specific aluminum rolling oil formulation under simulated operating conditions (e.g., 54°C).

2.0 Experimental Workflow The general workflow for testing and applying **Kathon 886 MW** is as follows. Please note that specific methods for microbial challenge tests (e.g., ASTM E2315) should be followed.

Kathon 886 MW Evaluation Workflow



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3.0 Materials and Methods

- **Test Substance:** **Kathon 886** MW microbicide [1].
- **Test Fluid:** Aluminum rolling oil, prepared at the manufacturer's recommended use-dilution with water.
- **Equipment:** Laboratory incubator or water bath capable of maintaining **54°C**, sterile pipettes, flasks, and equipment for viable cell counting (e.g., pour plates, spread plates, or membrane filtration) [3].
- **Culture (if challenging):** A suitable microbial inoculum, which may include bacteria and fungi relevant to the application environment [3].

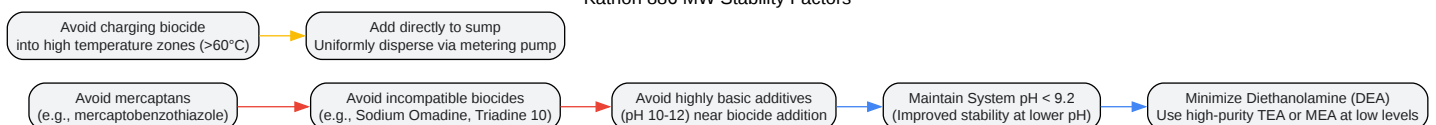
4.0 Procedure

- **Fluid Preparation:** Prepare a known volume (e.g., 1 liter) of the aluminum rolling oil emulsion in a sterile vessel.
- **Biocide Addition:** Add **Kathon 886** MW to achieve a concentration of **20 ppm active ingredient** (143 ppm of the as-supplied product) [3]. Disperse uniformly.
- **Conditioning:** Place the treated fluid in an incubator set to **54°C** [3]. Monitor and adjust the pH to remain within the stable range (3.0-9.2).
- **Microbial Monitoring:** Periodically sample the fluid (e.g., weekly) and perform total viable cell counts to quantify bacteria and fungi.
- **Data Analysis:** Compare microbial counts over time against an untreated control sample. Effective control is demonstrated by a significant reduction and sustained suppression of microbial growth over the test period (e.g., 3-4 weeks) [3].

Practical Application & Stability Guidelines

Stability and Performance Optimization The stability and performance of **Kathon 886** MW are maximized by adhering to the following guidelines, which can be visualized as a decision-support diagram.

Kathon 886 MW Stability Factors



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General Best Practices

- **System Knowledge:** Know the volume of your system to dose accurately [1] [2].
- **Point of Addition:** Add **Kathon 886** MW on the clean side of filters for improved performance and longevity. It may be necessary to occasionally dose the dirty side if high microbial populations are detected there [1] [2].
- **Contamination Control:** Eliminate dead spots in the fluid system, disconnect unused portions, and prevent trash from entering sumps [1] [2].
- **Safety:** Always triple-rinse empty containers and post safety information near the handling area [1] [2].

Conclusion

Kathon 886 MW is a proven microbicide suitable for use in aluminum rolling oils, demonstrating efficacy and chemical stability at elevated temperatures up to 60°C. Successful application requires careful attention to system conditions, particularly pH and incompatible chemicals, and should be validated through laboratory testing with specific fluid formulations.

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References

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